

Physicochemical Properties of Isobutyl Isovalerate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Isobutyl isovalerate*

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An In-depth Examination of Temperature-Dependent Properties and Experimental Methodologies

This technical guide provides a comprehensive overview of the physicochemical properties of **isobutyl isovalerate**, with a particular focus on the influence of temperature on these characteristics. This document is intended for researchers, scientists, and professionals in the fields of drug development, flavor and fragrance science, and chemical engineering who require detailed data and experimental protocols for this important ester.

Introduction to Isobutyl Isovalerate

Isobutyl isovalerate (2-methylpropyl 3-methylbutanoate) is a fatty acid ester known for its characteristic fruity, apple-like aroma. It is found naturally in various fruits and is widely used as a flavoring and fragrance agent. Beyond its sensory applications, a thorough understanding of its physicochemical properties is crucial for its application in various industrial processes, including its potential use as a solvent or in formulation development.

This guide details the temperature-dependent variations in the density, viscosity, surface tension, and refractive index of **isobutyl isovalerate**. It also provides a detailed description of the experimental methodologies used to determine these properties.

Physicochemical Properties of Isobutyl Isovalerate

The following sections present quantitative data on the key physicochemical properties of **isobutyl isovalerate** at various temperatures. The data is compiled from various scientific sources and presented in tabular format for ease of comparison.

Density

The density of **isobutyl isovalerate**, like most liquids, decreases with an increase in temperature. This is due to the increase in the kinetic energy of the molecules, leading to greater intermolecular distances. While extensive experimental data for **isobutyl isovalerate** is not readily available in the public domain, data for the structurally similar ester, isoamyl butyrate, provides a valuable reference. The density and viscosity of several fragrance and flavor esters were measured over a temperature range of 293.15 to 343.15 K.[\[1\]](#)

Table 1: Temperature Dependence of the Density of Isoamyl Butyrate

Temperature (K)	Density (g/cm ³)
293.15	0.8645
298.15	0.8604
303.15	0.8563
313.15	0.8481
323.15	0.8399
333.15	0.8317
343.15	0.8235

Data for isoamyl butyrate, a structurally similar ester, from Djojoputro and Ismadji (2005).[\[1\]](#)

Viscosity

The viscosity of a fluid is a measure of its resistance to flow. For liquids, viscosity typically decreases as temperature increases. The increased thermal energy allows molecules to overcome intermolecular forces more easily, resulting in lower flow resistance. Data for isoamyl butyrate serves as a useful proxy for **isobutyl isovalerate**.

Table 2: Temperature Dependence of the Viscosity of Isoamyl Butyrate

Temperature (K)	Dynamic Viscosity (mPa·s)
293.15	1.15
298.15	1.05
303.15	0.96
313.15	0.81
323.15	0.70
333.15	0.61
343.15	0.54

Data for isoamyl butyrate, a structurally similar ester, from Djojoputro and Ismadji (2005).[1]

Surface Tension

Surface tension is the tendency of liquid surfaces to shrink into the minimum surface area possible. It is a result of cohesive forces between liquid molecules. Generally, the surface tension of a liquid decreases with an increase in temperature. A comprehensive compilation of surface tension data for pure liquid compounds provides a linear relationship for isobutyl valerates as a function of temperature.[2]

Table 3: Temperature Dependence of the Surface Tension of Isobutyl Valerate

Temperature (°C)	Surface Tension (dyn/cm)
20	24.52
30	23.75
40	22.98
50	22.21
60	21.44
70	20.67
80	19.90

Calculated from the equation $\gamma = 26.07 - 0.0775T$ (where T is in °C), derived from experimental data for isobutyl valerate by Jasper (1972).[2]

Refractive Index

The refractive index of a material is a dimensionless number that describes how fast light travels through the material. It is a fundamental physical property that is dependent on temperature and the wavelength of light. For liquids, the refractive index generally decreases as the temperature increases due to the decrease in density. While specific temperature-dependent data for **isobutyl isovalerate** is scarce, data for the related compound ethyl isovalerate is available.[3]

Table 4: Refractive Index of Ethyl Isovalerate at 20°C

Wavelength (nm)	Refractive Index (nD)
589.3	1.39500 to 1.39900 @ 20.00 °C

Data for ethyl isovalerate from The Good Scents Company.[3] It is important to note that this is a range at a single temperature. The refractive index will decrease with increasing temperature.

Experimental Protocols

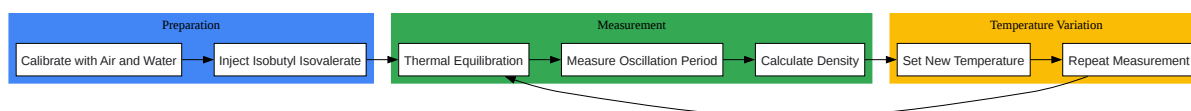
The accurate determination of the physicochemical properties of **isobutyl isovalerate** requires precise and well-defined experimental protocols. This section details the methodologies for measuring density, viscosity, surface tension, and refractive index as a function of temperature.

Density Measurement

Methodology: Vibrating Tube Densitometry

The density of **isobutyl isovalerate** can be measured as a function of temperature using a vibrating tube densitometer.

- Apparatus: A digital vibrating tube densitometer equipped with a temperature-controlled cell.
- Procedure:
 - Calibrate the instrument with dry air and deionized water at the desired temperatures.
 - Inject a sample of **isobutyl isovalerate** into the thermostatically controlled measuring cell, ensuring no air bubbles are present.
 - Allow the sample to reach thermal equilibrium at the set temperature.
 - The instrument measures the oscillation period of the U-shaped tube containing the sample.
 - The density is calculated from the oscillation period using the instrument's calibration constants.
 - Repeat the measurement at various temperatures, allowing the system to stabilize at each new setpoint.



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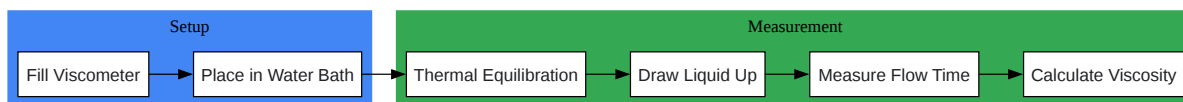
Figure 1: Workflow for Density Measurement.

Viscosity Measurement

Methodology: Capillary Viscometry

The dynamic viscosity of **isobutyl isovalerate** can be determined using a capillary viscometer.

- Apparatus: A calibrated glass capillary viscometer (e.g., Ubbelohde type), a temperature-controlled water bath, and a stopwatch.
- Procedure:
 - Clean and dry the viscometer thoroughly.
 - Introduce a precise volume of **isobutyl isovalerate** into the viscometer.
 - Place the viscometer in the water bath and allow it to reach thermal equilibrium at the desired temperature.
 - Using suction, draw the liquid up through the capillary tube to above the upper timing mark.
 - Release the suction and measure the time it takes for the liquid meniscus to pass between the upper and lower timing marks.
 - The kinematic viscosity (ν) is calculated using the equation $\nu = C * t$, where C is the viscometer constant and t is the flow time.
 - The dynamic viscosity (η) is then calculated by multiplying the kinematic viscosity by the density (ρ) of the liquid at that temperature: $\eta = \nu * \rho$.
 - Repeat the measurements at different temperatures.



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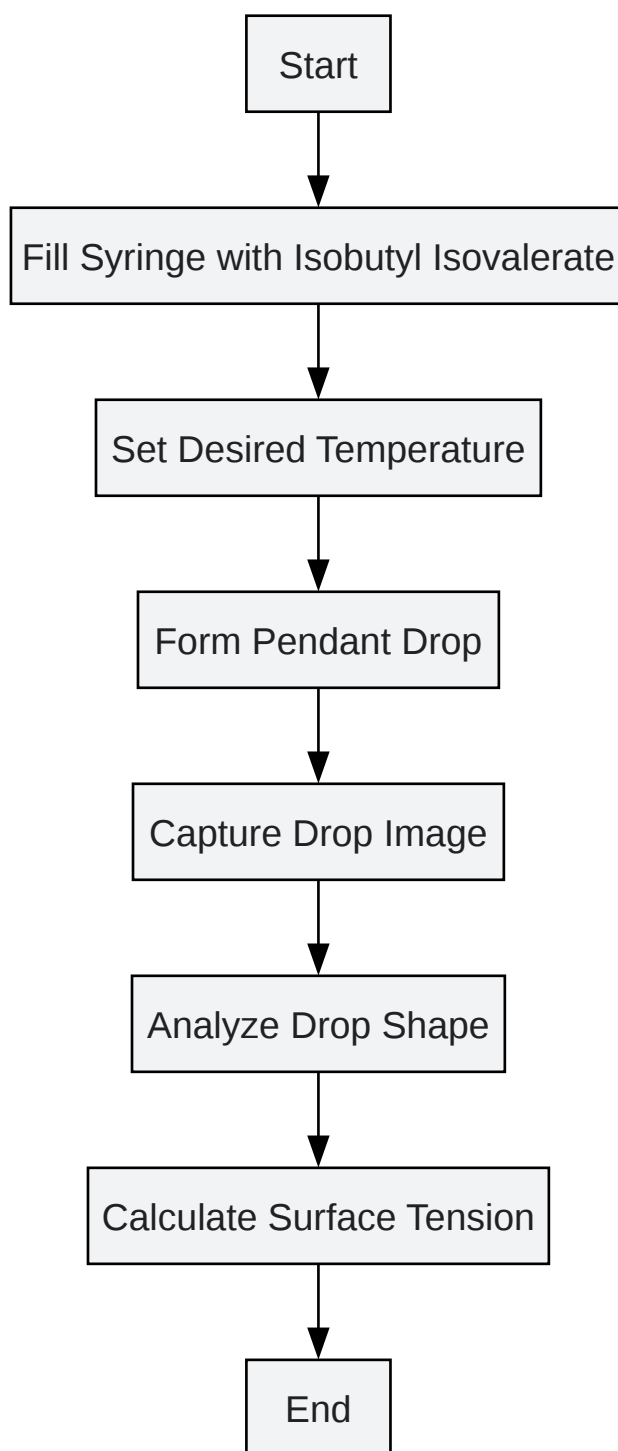
Figure 2: Experimental Workflow for Viscosity.

Surface Tension Measurement

Methodology: Pendant Drop Method

The surface tension of **isobutyl isovalerate** can be measured as a function of temperature using the pendant drop method.

- Apparatus: A goniometer/tensiometer with a temperature-controlled syringe and environmental chamber, a high-resolution camera, and analysis software.
- Procedure:
 - Fill the syringe with **isobutyl isovalerate**.
 - Place the syringe in the temperature-controlled unit and allow the liquid to reach the desired temperature.
 - Form a pendant drop of the liquid at the tip of the syringe needle.
 - The camera captures a high-resolution image of the drop profile.
 - The software analyzes the shape of the pendant drop, which is determined by the balance between surface tension and gravity.
 - The surface tension is calculated by fitting the drop profile to the Young-Laplace equation.
 - Repeat the measurements at various temperatures.



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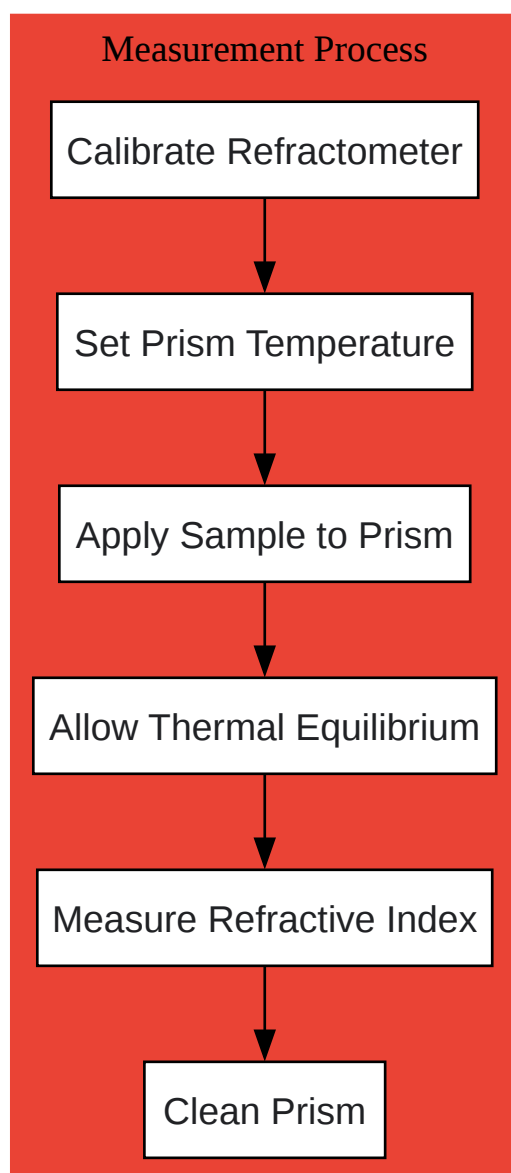
Figure 3: Pendant Drop Method for Surface Tension.

Refractive Index Measurement

Methodology: Digital Refractometry

The refractive index of **isobutyl isovalerate** can be measured at different temperatures using a digital Abbe refractometer.

- Apparatus: A digital Abbe refractometer with a temperature-controlled prism.
- Procedure:
 - Calibrate the refractometer using a standard of known refractive index (e.g., distilled water).
 - Set the desired temperature for the prism.
 - Apply a few drops of **isobutyl isovalerate** onto the surface of the prism.
 - Close the prism cover.
 - Allow the sample to reach thermal equilibrium.
 - The instrument will automatically measure and display the refractive index at the specified wavelength (typically 589.3 nm, the sodium D-line).
 - Clean the prism thoroughly before the next measurement.
 - Repeat the procedure for each desired temperature.



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Figure 4: Refractive Index Measurement Workflow.

Conclusion

This technical guide has summarized the available data on the temperature-dependent physicochemical properties of **isobutyl isovalerate** and provided detailed experimental protocols for their determination. While experimental data for some properties of **isobutyl isovalerate** itself are limited, the use of data from structurally similar esters provides valuable insights into its behavior. The provided methodologies offer a robust framework for researchers

to conduct their own measurements and further expand the body of knowledge on this versatile compound. A thorough understanding of these properties is essential for the effective and efficient application of **isobutyl isovalerate** in various scientific and industrial fields.

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